

Introduction: The Significance of (3-Fluoro-5-nitrophenyl)methanol

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Compound of Interest

Compound Name: (3-Fluoro-5-nitrophenyl)methanol

CAS No.: 883987-74-4

Cat. No.: B3030220

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(3-Fluoro-5-nitrophenyl)methanol, with the Chemical Abstracts Service (CAS) number 845866-70-0, is a substituted aromatic alcohol. Its molecular structure, featuring a fluorine atom and a nitro group on the phenyl ring, makes it a valuable building block in organic synthesis. The electron-withdrawing nature of the nitro and fluoro groups significantly influences the reactivity of the aromatic ring and the benzylic alcohol, making it a versatile precursor for a variety of more complex molecules. Accurate spectral characterization is paramount for verifying its identity, purity, and for understanding its chemical behavior in subsequent reactions.

Molecular Structure and Properties

- Molecular Formula: $C_7H_6FNO_3$
- Molecular Weight: 171.13 g/mol
- IUPAC Name: **(3-Fluoro-5-nitrophenyl)methanol**

The strategic placement of the substituents on the phenyl ring dictates the spectral characteristics of the molecule. The following sections will delve into the detailed analysis of its

Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the structure of organic molecules in solution. The following are predicted ^1H and ^{13}C NMR data for **(3-Fluoro-5-nitrophenyl)methanol**, presented with detailed interpretations.

^1H NMR Spectroscopy

The proton NMR spectrum provides information about the number of different types of protons and their immediate chemical environment.

Table 1: Predicted ^1H NMR Spectral Data for **(3-Fluoro-5-nitrophenyl)methanol** (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Coupling Constants (J, Hz)
~8.10	Triplet (t)	1H	H-4	$J(\text{H-F}) \approx 2.5 \text{ Hz}$, $J(\text{H-H}) \approx 2.5 \text{ Hz}$
~7.85	Doublet of Triplets (dt)	1H	H-6	$J(\text{H-H}) \approx 8.0 \text{ Hz}$, $J(\text{H-F}) \approx 2.5 \text{ Hz}$
~7.60	Doublet of Doublets (dd)	1H	H-2	$J(\text{H-H}) \approx 8.0 \text{ Hz}$, $J(\text{H-F}) \approx 10.0 \text{ Hz}$
~4.85	Singlet (s)	2H	$-\text{CH}_2\text{OH}$	-
~2.50	Broad Singlet (br s)	1H	$-\text{OH}$	-

Interpretation of the ^1H NMR Spectrum:

- Aromatic Protons (H-2, H-4, H-6): The three protons on the aromatic ring are chemically non-equivalent and exhibit complex splitting patterns due to both proton-proton (H-H) and proton-fluorine (H-F) couplings.

- The proton at the C-4 position (H-4) is expected to appear as a triplet due to coupling with the adjacent H-2 and the fluorine at C-3.
- The proton at the C-6 position (H-6) would likely be a doublet of triplets, split by the adjacent H-2 and the fluorine at C-3.
- The proton at the C-2 position (H-2) is anticipated to be a doublet of doublets, showing coupling to H-6 and the fluorine at C-3.
- Methylene Protons (-CH₂OH): The two protons of the benzylic alcohol's methylene group are expected to appear as a singlet, as there are no adjacent protons to cause splitting.
- Hydroxyl Proton (-OH): The hydroxyl proton typically appears as a broad singlet, and its chemical shift can vary depending on concentration and solvent.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the different carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Spectral Data for **(3-Fluoro-5-nitrophenyl)methanol** (125 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Assignment
~163 (d, J(C-F) ≈ 250 Hz)	C-3
~149 (s)	C-5
~144 (d, J(C-F) ≈ 8 Hz)	C-1
~125 (d, J(C-F) ≈ 3 Hz)	C-6
~118 (d, J(C-F) ≈ 22 Hz)	C-4
~112 (d, J(C-F) ≈ 25 Hz)	C-2
~64 (s)	-CH ₂ OH

Interpretation of the ¹³C NMR Spectrum:

- **Aromatic Carbons:** The carbon atoms in the aromatic ring show distinct chemical shifts. The carbon directly bonded to the fluorine atom (C-3) will exhibit a large coupling constant ($^1J(\text{C-F})$). The other aromatic carbons will show smaller C-F couplings depending on their proximity to the fluorine atom. The carbons attached to the nitro (C-5) and hydroxymethyl (C-1) groups are also significantly shifted.
- **Methylene Carbon (-CH₂OH):** The carbon of the methylene group is expected to appear in the typical range for a benzylic alcohol.

NMR Experimental Protocol

Objective: To acquire high-resolution ^1H and ^{13}C NMR spectra of **(3-Fluoro-5-nitrophenyl)methanol**.

Materials:

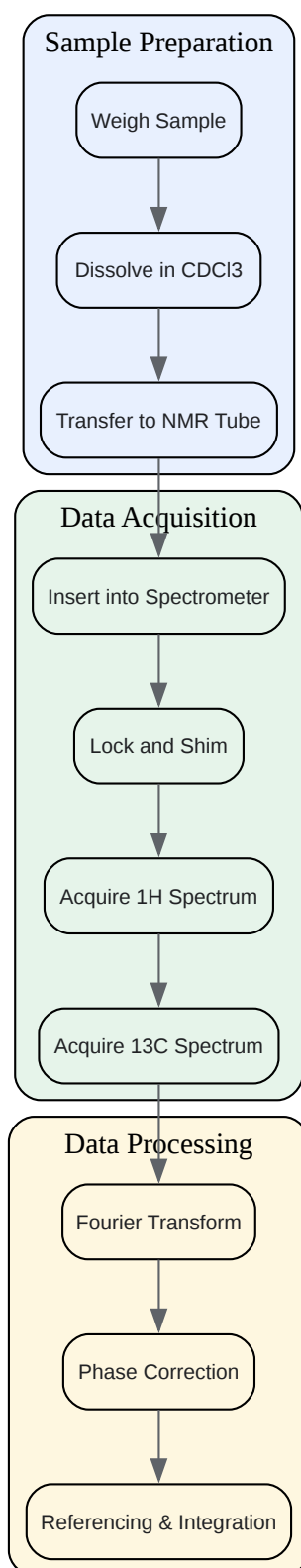
- **(3-Fluoro-5-nitrophenyl)methanol** sample
- Deuterated chloroform (CDCl_3) with 0.03% TMS
- 5 mm NMR tubes
- Pipettes

Procedure:

- **Sample Preparation:**
 - Weigh approximately 10-20 mg of the **(3-Fluoro-5-nitrophenyl)methanol** sample.
 - Dissolve the sample in approximately 0.6 mL of CDCl_3 in a small vial.
 - Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of CDCl_3 .

- Shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition:
 - Set the spectral width to cover the expected range of proton signals (e.g., 0-10 ppm).
 - Use a standard pulse sequence (e.g., zg30).
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Set the spectral width to cover the expected range of carbon signals (e.g., 0-170 ppm).
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Acquire a larger number of scans due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase correct the spectra.
 - Reference the spectra to the TMS signal at 0 ppm.
 - Integrate the peaks in the ^1H spectrum and pick the peaks in both spectra.

Diagram: NMR Experimental Workflow



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Caption: Workflow for NMR spectral acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **(3-Fluoro-5-nitrophenyl)methanol** is expected to show characteristic absorption bands for the hydroxyl, nitro, and C-F groups, as well as the aromatic ring.

Table 3: Expected IR Absorption Bands for **(3-Fluoro-5-nitrophenyl)methanol**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500-3200	Broad, Strong	O-H stretch (alcohol)
3100-3000	Medium	Aromatic C-H stretch
2950-2850	Medium	Aliphatic C-H stretch (-CH ₂ -)
1550-1500	Strong	Asymmetric N-O stretch (nitro)
1350-1300	Strong	Symmetric N-O stretch (nitro)
1250-1000	Strong	C-F stretch
1200-1000	Strong	C-O stretch (alcohol)

Interpretation of the IR Spectrum:

The most prominent features in the IR spectrum would be the broad O-H stretching band of the alcohol, and the two strong N-O stretching bands characteristic of the nitro group. The presence of the C-F bond would be confirmed by a strong absorption in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

- **Molecular Ion Peak (M⁺):** The electron ionization (EI) mass spectrum is expected to show a molecular ion peak at an m/z (mass-to-charge ratio) corresponding to the molecular weight of the compound (171.13).

- **Isotopic Peaks:** The presence of carbon and other elements will result in characteristic isotopic peaks (e.g., M+1).
- **Fragmentation Pattern:** Common fragmentation pathways for benzyl alcohols include the loss of a hydroxyl radical (-OH) or water (-H₂O), and cleavage of the benzylic C-C bond. The nitro group can also undergo characteristic fragmentations.

Table 4: Predicted Mass Spectrometry Data for **(3-Fluoro-5-nitrophenyl)methanol**

m/z	Possible Fragment
171	[M] ⁺
154	[M - OH] ⁺
153	[M - H ₂ O] ⁺
141	[M - NO] ⁺
125	[M - NO ₂] ⁺

Conclusion

The comprehensive spectral analysis outlined in this guide provides a robust framework for the identification and characterization of **(3-Fluoro-5-nitrophenyl)methanol**. The combination of predicted NMR data with expected IR and MS fragmentation patterns offers a high degree of confidence in structural verification. This information is critical for researchers utilizing this compound in synthetic chemistry and drug discovery, ensuring the integrity of their starting materials and the success of their research endeavors.

References

- Note: As specific experimental data for (3-Fluoro-5-nitrophenyl)
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- To cite this document: BenchChem. [Introduction: The Significance of (3-Fluoro-5-nitrophenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3030220/docs#introduction-the-significance-of-3-fluoro-5-nitrophenyl-methanol\]](https://www.benchchem.com/product/b3030220/docs#introduction-the-significance-of-3-fluoro-5-nitrophenyl-methanol)

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